

Commercial Suppliers and Technical Applications of Guaiacol-d4-1 for Research Applications

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A Technical Guide for Researchers and Drug Development Professionals

Introduction

Guaiacol-d4-1, the deuterated isotopologue of guaiacol, serves as an indispensable tool in analytical research, particularly in pharmacokinetic and metabolic studies. Its primary application is as an internal standard for the precise quantification of guaiacol in complex biological matrices using mass spectrometry. The stable isotope label ensures that **Guaiacol-d4-1** co-elutes with the unlabeled analyte and exhibits identical ionization efficiency, yet is distinguishable by its mass-to-charge ratio (m/z). This allows for accurate correction of variations that may occur during sample preparation and analysis, leading to highly reliable and reproducible results. This guide provides an overview of commercial suppliers, their product specifications, and a representative experimental workflow for the use of **Guaiacol-d4-1** in a research setting.

Commercial Supplier Specifications

The following table summarizes the key specifications for **Guaiacol-d4-1** available from prominent commercial suppliers catering to the research and pharmaceutical sectors. These suppliers consistently provide high-purity, well-characterized products suitable for sensitive analytical applications.



Supplier	Product Number	Purity	Isotopic Enrichment	Format	CAS Number
Toronto Research Chemicals	G785001	>98%	Not specified	Neat Solid	114742-53-7
Santa Cruz Biotechnolog y	sc-211130	Not specified	Not specified	Neat Solid	114742-53-7
Alsachim	6092	>98%	>99% D	Neat Solid	114742-53-7
Clearsynth	D-3025	>98%	Not specified	Neat Solid	114742-53-7
LGC Standards	TRC- G785001- 10MG	Not specified	Not specified	Neat Solid	114742-53-7

Representative Experimental Protocol: Quantification of Guaiacol in Biological Samples

The following is a generalized protocol for the quantification of guaiacol in a biological matrix (e.g., plasma, urine) using **Guaiacol-d4-1** as an internal standard, followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

- 1. Preparation of Standards and Quality Controls:
- Prepare a stock solution of guaiacol and Guaiacol-d4-1 (internal standard, IS) in a suitable organic solvent (e.g., methanol) at a concentration of 1 mg/mL.
- Create a series of calibration standards by spiking known concentrations of the guaiacol stock solution into the blank biological matrix.
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.
- Spike all calibration standards and QC samples with a fixed concentration of the Guaiacold4-1 internal standard solution.
- 2. Sample Preparation (Protein Precipitation):



- Thaw biological samples, calibration standards, and QC samples.
- To 100 μL of each sample, add the **Guaiacol-d4-1** internal standard.
- Add 300 μL of ice-cold acetonitrile to precipitate proteins.
- Vortex mix for 1 minute.
- Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A suitable gradient to separate guaiacol from matrix components.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL.
- Tandem Mass Spectrometry (MS/MS):
- Ionization Mode: Electrospray Ionization (ESI), positive or negative mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
- Guaiacol: Monitor a specific precursor-to-product ion transition.
- Guaiacol-d4-1 (IS): Monitor the corresponding deuterated precursor-to-product ion transition.

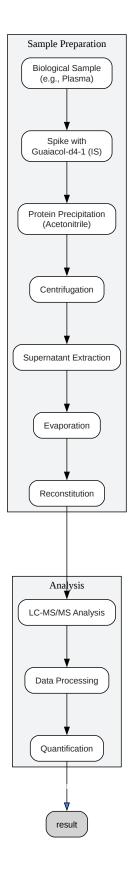
4. Data Analysis:

- Integrate the peak areas for both quaiacol and the **Guaiacol-d4-1** internal standard.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
- Determine the concentration of guaiacol in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations



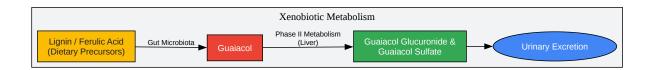
The following diagrams illustrate the experimental workflow and a relevant metabolic context for guaiacol.





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Caption: Experimental workflow for quantifying guaiacol using **Guaiacol-d4-1** as an internal standard.



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Caption: Simplified metabolic pathway showing the formation and excretion of guaiacol.

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